

# Cross-verification of Allyl 2-furoate properties with literature values

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## Compound of Interest

Compound Name: Allyl 2-furoate

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## Cross-Verification of Allyl 2-Furoate Properties: A Comparative Guide

For researchers and professionals in drug development and chemical sciences, accurate characterization of chemical compounds is paramount. This guide provides a cross-verification of the physicochemical properties of **Allyl 2-furoate** against established literature values and compares them with a structurally similar compound, Ethyl 2-furoate. Detailed experimental protocols for key property determination are also presented to support robust in-house verification.

**Allyl 2-furoate** (CAS 4208-49-5) is a carboxylic ester known for its characteristic caramel, fruity aroma.<sup>[1][2]</sup> It is an organic compound consisting of a furan ring with a carboxylic ester group containing an allyl moiety.<sup>[1]</sup> Understanding its physical and chemical properties is crucial for its application and for ensuring the quality and consistency of research data.

## Comparative Analysis of Physicochemical Properties

The following table summarizes the key physical and chemical properties of **Allyl 2-furoate** as reported in the literature, alongside the properties of Ethyl 2-furoate for a comparative perspective.

Property	Allyl 2-furoate	Ethyl 2-furoate
CAS Number	4208-49-5[3]	614-99-3[1]
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>3</sub> [1][4]	C <sub>7</sub> H <sub>8</sub> O <sub>3</sub> [5]
Molecular Weight	152.15 g/mol [1][4]	140.14 g/mol [5]
Appearance	Colorless to yellow clear liquid[5][6]	Colorless liquid/White solid[1][7]
Boiling Point	206-209 °C at 760 mm Hg[3][5][6]	196 °C at 760 mm Hg[4][5]
Density	1.181 g/mL at 25 °C[3][7][8]	1.117 g/mL at 25 °C[4][5][7]
Refractive Index	1.4945 - 1.495 at 20 °C[2][3][5]	~1.4797 at 20.8 °C[5]
Flash Point	96.11 °C (205 °F)[5][6]	70 °C (158 °F)[5]
Solubility	Very slightly soluble in water; miscible with alcohol and oils. [1]	Insoluble in water; soluble in ethanol.[4][5]

## Experimental Protocols for Property Verification

To ensure the accuracy of the properties of a given sample of **Allyl 2-furoate**, the following standard experimental protocols can be employed.

### 1. Determination of Boiling Point (Capillary Method)

The boiling point is a critical physical property for identifying and assessing the purity of a liquid. The capillary method is a common and reliable technique.[9][10]

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), small test tube, heating source (e.g., Bunsen burner), and heat-transfer fluid (e.g., mineral oil).[10]
- Procedure:
  - Fill the small test tube with 2-3 mL of the **Allyl 2-furoate** sample.

- Place the capillary tube into the test tube with the open end submerged in the liquid.
- Attach the test tube to the thermometer, ensuring the sample is level with the thermometer bulb.
- Place the assembly in the Thiele tube filled with the heat-transfer fluid.
- Gently heat the side arm of the Thiele tube.[\[10\]](#)
- Observe for a continuous stream of bubbles emerging from the capillary tube.
- Remove the heat and record the temperature at which the liquid just begins to enter the capillary tube. This temperature is the boiling point.[\[11\]](#)
- Record the ambient barometric pressure, as boiling points are pressure-dependent.[\[12\]](#)

## 2. Measurement of Density (Digital Density Meter)

Modern digital density meters provide a rapid and highly accurate method for determining the density of liquids, often based on the oscillating U-tube principle. This method is standardized by ASTM D4052.[\[3\]](#)[\[13\]](#)

- Apparatus: A digital density meter.
- Procedure:
  - Calibrate the instrument with dry air and deionized water according to the manufacturer's instructions.
  - Ensure the measuring cell is clean and dry.
  - Inject a small volume (typically 0.5-1 mL) of the **Allyl 2-furoate** sample into the instrument.[\[14\]](#)
  - The instrument will measure the oscillation frequency of the U-tube containing the sample and calculate the density.

- Record the density value and the measurement temperature. The accepted units are g/mL or kg/m<sup>3</sup>.[\[2\]](#)[\[13\]](#)

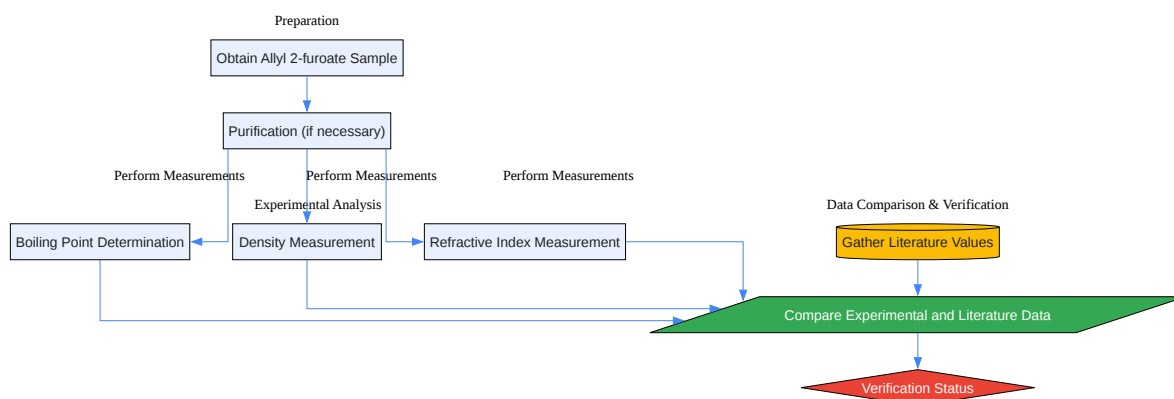
### 3. Determination of Refractive Index (Abbe Refractometer)

The refractive index is a fundamental physical property that is highly sensitive to the purity of a substance. The measurement is typically performed using an Abbe refractometer, and standard methods are described in ASTM D1218.[\[15\]](#)[\[16\]](#)

- Apparatus: Abbe refractometer with a light source and a constant temperature water bath.
- Procedure:
  - Calibrate the refractometer using a standard of known refractive index.
  - Ensure the prism surfaces are clean and dry.
  - Apply a few drops of the **Allyl 2-furoate** sample onto the prism.
  - Close the prisms and allow the sample to reach the desired temperature (e.g., 20 °C) by circulating water from the water bath.
  - Adjust the instrument to bring the dividing line between the light and dark fields into the center of the crosshairs.
  - Read the refractive index from the instrument's scale.

## Workflow for Chemical Property Verification

The following diagram illustrates a standardized workflow for the cross-verification of the physical and chemical properties of a chemical sample like **Allyl 2-furoate**.



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Caption: Workflow for the verification of **Allyl 2-furoate** properties.

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- To cite this document: BenchChem. [Cross-verification of Allyl 2-furoate properties with literature values]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265727#cross-verification-of-allyl-2-furoate-properties-with-literature-values]

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